

# An In-Depth Technical Guide to the Benzophenone: Monomethylsulochrin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Monomethylsulochrin

Cat. No.: B161492

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## Abstract

**Monomethylsulochrin**, a naturally occurring benzophenone, has emerged as a molecule of interest within the scientific community due to its diverse biological activities. This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and biological significance of **Monomethylsulochrin**. Detailed experimental protocols for its isolation and biological evaluation are presented, alongside a thorough compilation of its known bioactive data. Furthermore, this document elucidates the proposed mechanism of action against *Leishmania amazonensis* and outlines a general workflow for its study, supported by graphical representations to facilitate understanding.

## Introduction: Discovery and History

**Monomethylsulochrin** is a fungal metabolite belonging to the benzophenone class of compounds, which are characterized by a diaryl ketone core structure.<sup>[1][2]</sup> The broader family of fungal benzophenones has been a subject of scientific investigation since at least 1963.<sup>[1]</sup> **Monomethylsulochrin** has been isolated from various fungal species, most notably from the genus *Aspergillus*, including *Aspergillus fumigatus* and *Aspergillus terreus*, where it is produced as a secondary metabolite.<sup>[3][4]</sup> It has also been identified in other fungi such as *Rhizoctonia* and as an endophytic fungus isolated from plants like *Albizia lucidior* and *Bauhinia guianensis*.<sup>[5]</sup> Its discovery is rooted in the broader exploration of fungal secondary metabolites for novel bioactive compounds.

## Chemical and Physical Properties

**Monomethylsulochrin** is chemically defined as methyl 5-hydroxy-2-(2-hydroxy-6-methoxy-4-methylbenzoyl)-3-methoxybenzoate.[3] Its fundamental chemical and physical properties are summarized in the table below, derived from computational and experimental data.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>7</sub>	
Molecular Weight	346.3 g/mol	[3]
Exact Mass	346.10525291 Da	[3]
IUPAC Name	methyl 5-hydroxy-2-(2-hydroxy-6-methoxy-4-methylbenzoyl)-3-methoxybenzoate	[3]
CAS Number	10056-14-1	[3]
Appearance	Pale yellow crystalline solid	
XLogP3	3.3	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	7	[3]
Rotatable Bond Count	6	[3]

## Spectroscopic Data

The structural elucidation of **Monomethylsulochrin** has been confirmed through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## Mass Spectrometry

High-resolution mass spectrometry data has been crucial in determining the molecular formula of **Monomethylsulochrin**.

Technique	Ion Mode	Precursor m/z	Molecular Formula
LC-ESI-MS	Positive ([M+H] <sup>+</sup> )	347.112	C <sub>18</sub> H <sub>18</sub> O <sub>7</sub>
APCI-MS	Positive ([M+H] <sup>+</sup> )	347	C <sub>18</sub> H <sub>18</sub> O <sub>7</sub>

APCI-MS data reported in a study on compounds from *Aspergillus* sp. EJC08 confirmed the molecular formula C<sub>18</sub>H<sub>18</sub>O<sub>7</sub>.<sup>[5]</sup>

## NMR Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR data provide the detailed structural framework of the molecule. Key chemical shifts are indicative of the two aromatic rings and the benzophenonic carbonyl group.

Nucleus	Key Chemical Shifts (δ)
<sup>13</sup> C NMR	A signal at δ 199.4 is assigned to the benzophenonic carbonyl carbon.
<sup>1</sup> H NMR	Signals are consistent with the presence of two aromatic rings.

Detailed 1D and 2D NMR experiments have been used to confirm the connectivity of the molecule.<sup>[5][6]</sup>

## Biological Activity

**Monomethylsulochrin** has demonstrated a range of biological activities, with notable effects against protozoan parasites and bacteria. However, some studies have reported weak or no antifungal activity.<sup>[7]</sup>

Organism	Assay Type	Activity Metric	Value
Leishmania amazonensis(promastigote)	In vitro	IC <sub>50</sub>	18.04 ± 1.11 µM
Leishmania amazonensis(intracellular amastigote)	In vitro	IC <sub>50</sub>	5.09 ± 1.06 µM
BALB/c peritoneal macrophages	Cytotoxicity	CC <sub>50</sub>	91.63 ± 1.28 µM
Staphylococcus aureus	MIC	MIC	31.25 µg/mL
Helicobacter pylori	MIC	MIC	10 µg/mL

## Experimental Protocols

### Isolation of Monomethylsulochrin from *Aspergillus* sp.

This protocol is based on methodologies described for the isolation of **Monomethylsulochrin** from fungal biomass.[\[7\]](#)

#### 1. Fungal Culture:

- Inoculate mycelia of *Aspergillus* sp. into 1 L Erlenmeyer flasks containing 200 g of rice and 100 mL of sterile water.
- Incubate the flasks at 25°C for 28 days.

#### 2. Extraction:

- Macerate the resulting fungal biomass with ethyl acetate.
- Filter the mixture and evaporate the ethyl acetate solution under reduced pressure to obtain a crude extract.

#### 3. Chromatographic Purification:

- Subject the crude extract to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate.
- Collect fractions and monitor by thin-layer chromatography.
- Pool fractions containing **Monomethylsulochrin** and further purify using preparative High-Performance Liquid Chromatography (HPLC).
- A typical preparative HPLC setup would involve a C18 column with a gradient elution of methanol and water.[6]

## In Vitro Anti-leishmanial Activity Assay

This protocol outlines the evaluation of **Monomethylsulochrin** against *Leishmania amazonensis*. [7]

### 1. Promastigote Assay:

- Culture *L. amazonensis* promastigotes in appropriate medium.
- Expose the promastigotes to varying concentrations of **Monomethylsulochrin**.
- After a set incubation period (e.g., 24 hours), determine the viability of the promastigotes using a suitable method, such as resazurin assay or direct counting.
- Calculate the IC<sub>50</sub> value, which is the concentration of the compound that inhibits 50% of the parasite growth.

### 2. Intracellular Amastigote Assay:

- Infect peritoneal macrophages (e.g., from BALB/c mice) with *L. amazonensis* promastigotes and allow them to differentiate into amastigotes.
- Treat the infected macrophages with different concentrations of **Monomethylsulochrin**.
- After the treatment period, fix and stain the cells (e.g., with Giemsa).
- Determine the number of intracellular amastigotes per 100 macrophages by light microscopy.

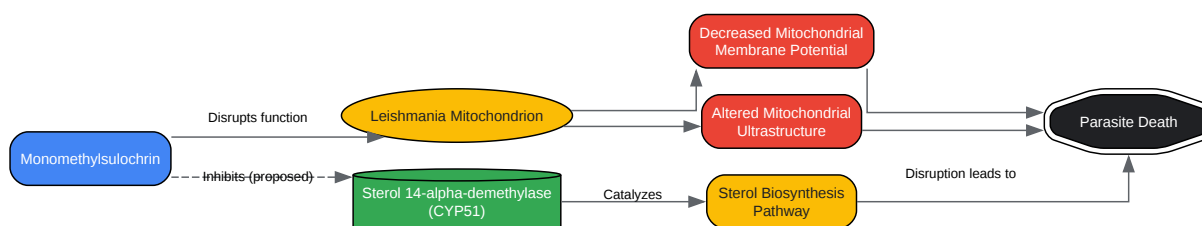
- Calculate the IC<sub>50</sub> value for the intracellular amastigotes.

### 3. Cytotoxicity Assay:

- Culture peritoneal macrophages in the presence of varying concentrations of **Monomethylsulochrin**.
- Assess cell viability using a standard method like the MTT assay.
- Calculate the CC<sub>50</sub> value, which is the concentration that is cytotoxic to 50% of the host cells.

## Mechanism of Action and Signaling Pathways

Studies on the anti-leishmanial activity of **Monomethylsulochrin** suggest that its mechanism of action involves the disruption of mitochondrial function in the parasite.[7][8]



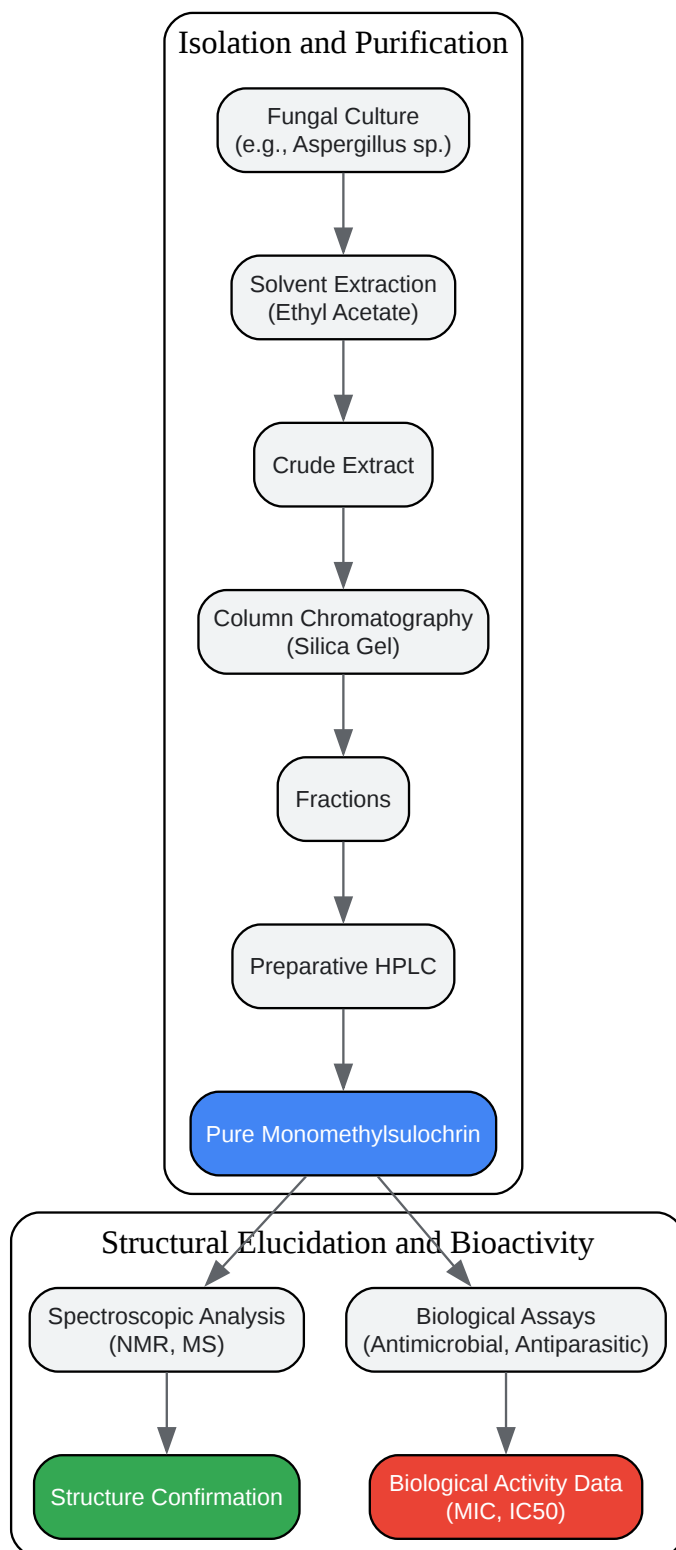
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Caption: Proposed mechanism of action of **Monomethylsulochrin** against *Leishmania amazonensis*.

Ultrastructural analysis of treated promastigotes has revealed atypical vacuoles, changes in the outer mitochondrial membrane, and an abnormal disposition of the kinetoplast.[7] Furthermore, molecular docking studies have proposed that **Monomethylsulochrin** may act as an inhibitor of sterol 14-alpha-demethylase (CYP51), a key enzyme in the sterol biosynthesis pathway of the parasite.[8]

## Experimental and Analytical Workflow

The study of **Monomethylsulochrin**, from its source to the determination of its biological activity, follows a systematic workflow.



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Caption: General workflow for the isolation, purification, and analysis of **Monomethylsulochrin**.

## Conclusion

**Monomethylsulochrin** stands out as a fungal benzophenone with significant therapeutic potential, particularly as an anti-leishmanial agent. Its well-defined chemical structure, coupled with a growing body of evidence on its biological activity and mechanism of action, makes it a compelling candidate for further investigation in drug discovery and development. The detailed protocols and data presented in this guide are intended to serve as a valuable resource for researchers in the field, facilitating future studies aimed at unlocking the full potential of this natural product.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Benzophenone: Monomethylsulochrin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161492#discovery-and-history-of-the-benzophenone-monomethylsulochrin]

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